

# Application Notes and Protocols for Imazalil Sulfate Residue Extraction from Environmental Samples

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## Compound of Interest

Compound Name: *Imazalil sulfate*

Cat. No.: *B166212*

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These application notes provide detailed protocols for the extraction of **Imazalil sulfate** residues from soil and water samples, intended for analysis by chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with mass spectrometry (MS).

## Introduction

Imazalil is a widely used systemic fungicide for the control of a broad spectrum of fungal diseases on fruits, vegetables, and ornamentals. Its sulfate salt form is often used in formulations. Monitoring its residue levels in soil and water is crucial for environmental risk assessment and ensuring food safety. The following protocols outline the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for soil samples and a Solid-Phase Extraction (SPE) method for water samples.

## Data Presentation

The following tables summarize quantitative data for the extraction of Imazalil from various matrices, providing an indication of the expected performance of the described methods.

Table 1: Recovery of Imazalil from Solid Matrices using QuEChERS-based Methods

Matrix	Spiking Level	Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ)	Reference
Soil	10, 25, 50, 100 µg/kg	70 - 120%	≤ 20%	10 - 25 µg/kg	[1]
Agricultural Products	0.05 - 3.0 ppm	72.5 - 99.0%	< 6%	0.01 ppm	[2]
Grapes and Orange Juice	Not Specified	Acceptable	Not Specified	0.01 mg/kg and 0.0085 mg/L	[3]

Table 2: Recovery of Imazalil from Liquid Matrices using SPE or LLE Methods

Matrix	Spiking Level	Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Detection (LOD) / Limit of Quantification (LOQ)	Reference
Citrus Fruits	0.02, 0.2, 2.5 µg/g	94.3 - 96.5%	3.1 - 6.3%	LOD: 0.001 µg/g	[4]
Human Urine	1, 5, 20 ng/mL	Not specified	< 15%	LOD: 0.2 ng/mL, LOQ: 0.8 ng/mL	[5]
Citrus Fruits	Not Specified	> 70%	Not Specified	LOD: 0.02 - 0.04 ppm	[6]

## Experimental Protocols

### Protocol 1: QuEChERS Extraction of Imazalil Sulfate from Soil

This protocol is adapted from the widely used QuEChERS methodology for pesticide residue analysis in complex matrices like soil.[3][7][8]

#### 1. Sample Preparation and Hydration:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- If the soil is dry, add 10 mL of deionized water, vortex for 1 minute, and allow it to hydrate for 10 minutes. This step is crucial for efficient extraction.[1]

#### 2. Conversion of **Imazalil Sulfate** to Free Base:

- To the hydrated soil, add 1 mL of 25% aqueous ammonium hydroxide solution to liberate the free base of Imazalil.[9]
- Vortex the sample for 1 minute.

#### 3. Extraction:

- Add 10 mL of acetonitrile (containing 1% acetic acid) to the centrifuge tube.[1]
- Cap the tube tightly and shake vigorously for 15 minutes using a mechanical shaker.[1]

#### 4. Partitioning:

- Add the contents of a QuEChERS salt packet containing 4 g of anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and 1.7 g of sodium acetate ( $\text{CH}_3\text{COONa}$ ).[1]
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube at  $\geq 3000 \times g$  for 5 minutes.

#### 5. Dispersive Solid-Phase Extraction (dSPE) Cleanup (Optional):

- Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL microcentrifuge tube containing dSPE sorbents. For general cleanup, a combination of 150 mg  $\text{MgSO}_4$ , 50 mg Primary Secondary Amine (PSA), and 50 mg C18 can be used.

- Vortex for 30 seconds.
  - Centrifuge at high speed (e.g.,  $\geq 5000 \times g$ ) for 2 minutes.
6. Final Extract Preparation:
- Take the supernatant and filter it through a  $0.22 \mu\text{m}$  syringe filter into an autosampler vial for analysis by LC-MS/MS or GC-MS.
  - Depending on the sensitivity of the instrument and the expected concentration of Imazalil, the extract may be diluted with an appropriate solvent.

## Protocol 2: Solid-Phase Extraction (SPE) of Imazalil Sulfate from Water

This protocol outlines a general procedure for the extraction of Imazalil from water samples using SPE.

### 1. Sample Preparation and pH Adjustment:

- Filter the water sample through a  $0.45 \mu\text{m}$  filter to remove any particulate matter.
- Take a 100 mL aliquot of the filtered water sample.
- Adjust the pH of the water sample to approximately 8-9 with a dilute solution of ammonium hydroxide to ensure Imazalil is in its free base form for better retention on the SPE cartridge.

### 2. SPE Cartridge Conditioning:

- Use a C18 SPE cartridge (e.g., 500 mg, 6 mL).
- Condition the cartridge by passing 5 mL of methanol followed by 5 mL of deionized water. Do not allow the cartridge to go dry.

### 3. Sample Loading:

- Load the pH-adjusted water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.

#### 4. Cartridge Washing:

- After loading the entire sample, wash the cartridge with 5 mL of deionized water to remove any interfering polar compounds.
- Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for 10-15 minutes.

#### 5. Elution:

- Elute the retained Imazalil from the cartridge with 5 mL of ethyl acetate or another suitable organic solvent like acetonitrile. Collect the eluate in a clean collection tube.

#### 6. Eluate Concentration and Reconstitution:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitute the residue in a known volume (e.g., 1 mL) of a suitable solvent (e.g., acetonitrile or mobile phase for LC analysis) for subsequent analysis.

## Visualizations



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Caption: Workflow for **Imazalil Sulfate** Extraction from Soil (QuEChERS).



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Caption: Workflow for **Imazalil Sulfate** Extraction from Water (SPE).

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